

Application Notes & Protocols: Sterile Handling and Preparation of Antifungal Agent 107 (Burkholdine 1119)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 107

Cat. No.: B15559843

[Get Quote](#)

Disclaimer: "**Antifungal agent 107**" is likely a reference to the research compound Burkholdine 1119 (Bk-1119), a potent antifungal lipopeptide isolated from Burkholderia ambifaria.[1][2] Publicly available data on the specific physicochemical properties, stability, and established handling protocols for this compound is limited. Therefore, the following application notes and protocols are based on general best practices for the sterile handling of novel lipopeptide or polyketide antifungal agents and should be adapted as required upon empirical validation.

I. Introduction

Burkholdine 1119 (Bk-1119) is a cyclic lipopeptide with significant antifungal potency.[1] Its presumed mechanism of action involves the inhibition of fungal β -glucan synthase, an enzyme essential for cell wall synthesis that is absent in humans, making it a promising candidate for drug development.[3] Proper sterile handling and preparation of this agent are critical for maintaining its biological activity, ensuring experimental reproducibility, and preventing microbial contamination. These notes provide a comprehensive guide for researchers, scientists, and drug development professionals.

II. Compound Properties and Storage

While detailed empirical data for Burkholdine 1119 is scarce, the following table summarizes known information and provides typical values for a novel lipopeptide antifungal agent. It was originally isolated as a pale yellow solid.[4]

Property	Description / Placeholder Value	Storage Recommendations
Compound Name	Burkholdine 1119 (Bk-1119)	
Molecular Weight	~1199 Da	Lyophilized Powder: Store at -20°C to -80°C, protected from light and moisture (desiccated).
Appearance	Pale yellow solid	
Solubility	Empirical validation required. • DMSO: ≥10 mg/mL • Ethanol: Sparingly soluble • Water: Insoluble	Stock Solutions (in DMSO): Store in single-use aliquots at -80°C. Avoid repeated freeze-thaw cycles.
Stability	Empirical validation required. • Lyophilized powder stable for >12 months at -20°C. • Stock solutions in DMSO are stable for up to 3-6 months at -80°C.	

III. Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Powder to a Sterile Stock Solution

Objective: To prepare a high-concentration, sterile stock solution of **Antifungal Agent 107** for downstream applications. Due to the lipophilic nature of lipopeptides, anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Antifungal Agent 107** (lyophilized powder)
- Anhydrous, sterile-filtered DMSO (cell culture grade)
- Sterile, DNase/RNase-free polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile, low-retention filtered pipette tips
- Biological Safety Cabinet (BSC) or laminar flow hood
- Vortex mixer

Procedure:

- Preparation: Before opening, bring the vial of lyophilized powder and the DMSO to room temperature to prevent moisture condensation.
- Aseptic Environment: Perform all steps within a certified BSC. Decontaminate the work surface and all items entering the cabinet with 70% ethanol.
- Calculation: Determine the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM or 10 mg/mL).
- Reconstitution:
 - Briefly centrifuge the vial of **Antifungal Agent 107** to collect all powder at the bottom.
 - Aseptically add the calculated volume of sterile DMSO to the vial.
 - Cap the vial securely and vortex for 2-3 minutes or until the solid is completely dissolved. Visually inspect against a light source to ensure no particulates remain.
- Aliquoting & Storage:
 - Immediately dispense the stock solution into single-use aliquots (e.g., 10-20 μ L) in sterile polypropylene tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
 - Store aliquots at -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

Objective: To dilute the high-concentration stock solution into an appropriate sterile medium or buffer for use in antifungal susceptibility testing (e.g., Minimum Inhibitory Concentration [MIC] assays).

Materials:

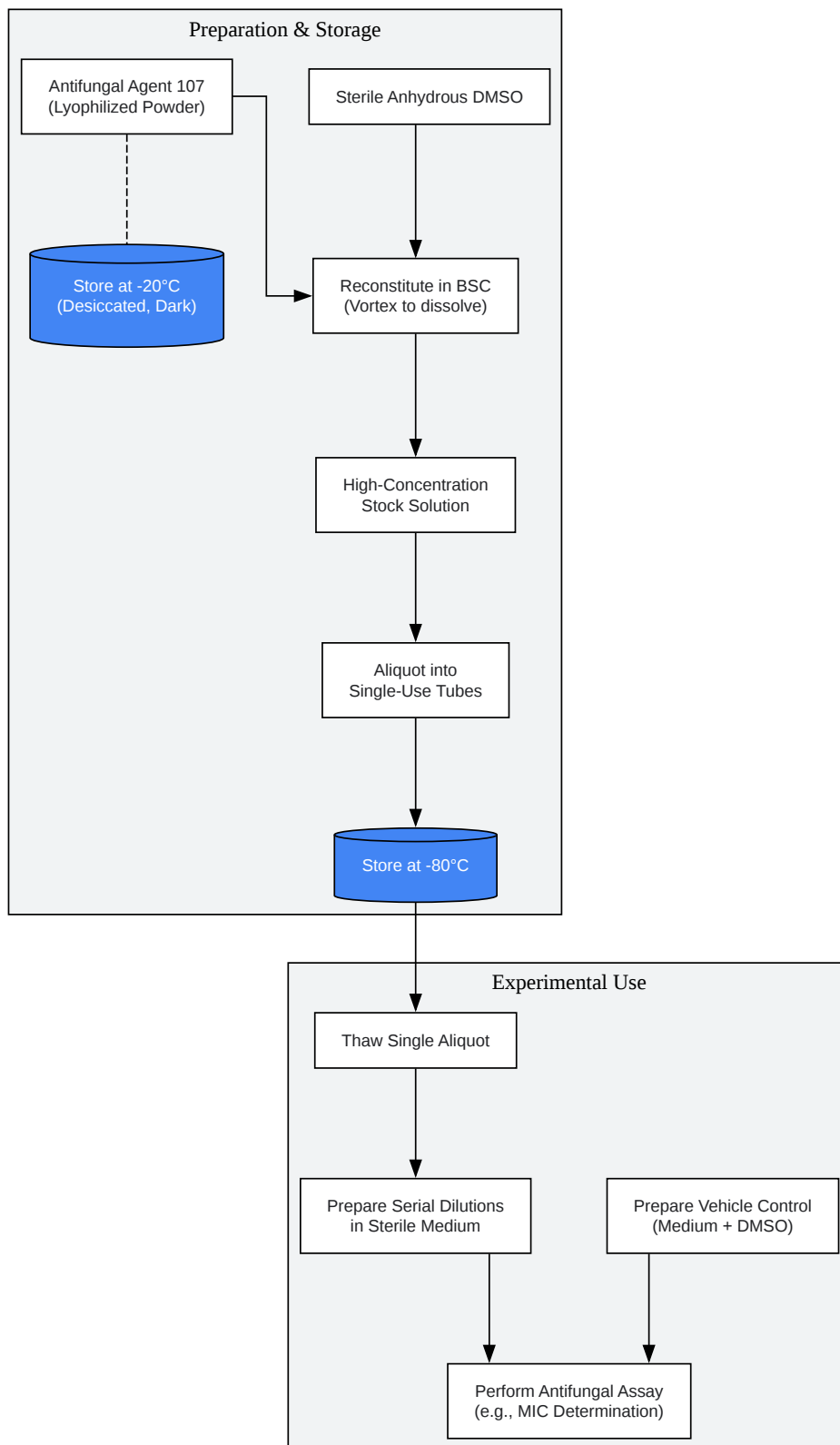
- Sterile stock solution of **Antifungal Agent 107** in DMSO
- Sterile culture medium (e.g., RPMI-1640, Yeast Peptone Dextrose [YPD] broth) or appropriate assay buffer
- Sterile polypropylene tubes and/or 96-well microplates
- Calibrated micropipettes and sterile, low-retention filtered pipette tips

Procedure:

- **Thaw Stock:** Remove one aliquot of the stock solution from the -80°C freezer and thaw at room temperature. Centrifuge briefly to collect the solution at the bottom of the tube.
- **Intermediate Dilution (Optional):** For creating a wide range of concentrations, it may be necessary to first prepare an intermediate dilution (e.g., 100x the highest final concentration) in the sterile medium/buffer.
- **Final Dilution:** Perform serial dilutions from the stock or intermediate solution directly in the assay plate or tubes containing the sterile medium/buffer to achieve the desired final concentrations.
- **Solvent Control:** It is critical to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the highest concentration of the antifungal agent tested (typically $\leq 0.5\%$ v/v) to assess any solvent-induced effects on fungal growth.
- **Immediate Use:** Use the freshly prepared working solutions immediately to avoid potential degradation or precipitation in the aqueous medium.

IV. Visualizations

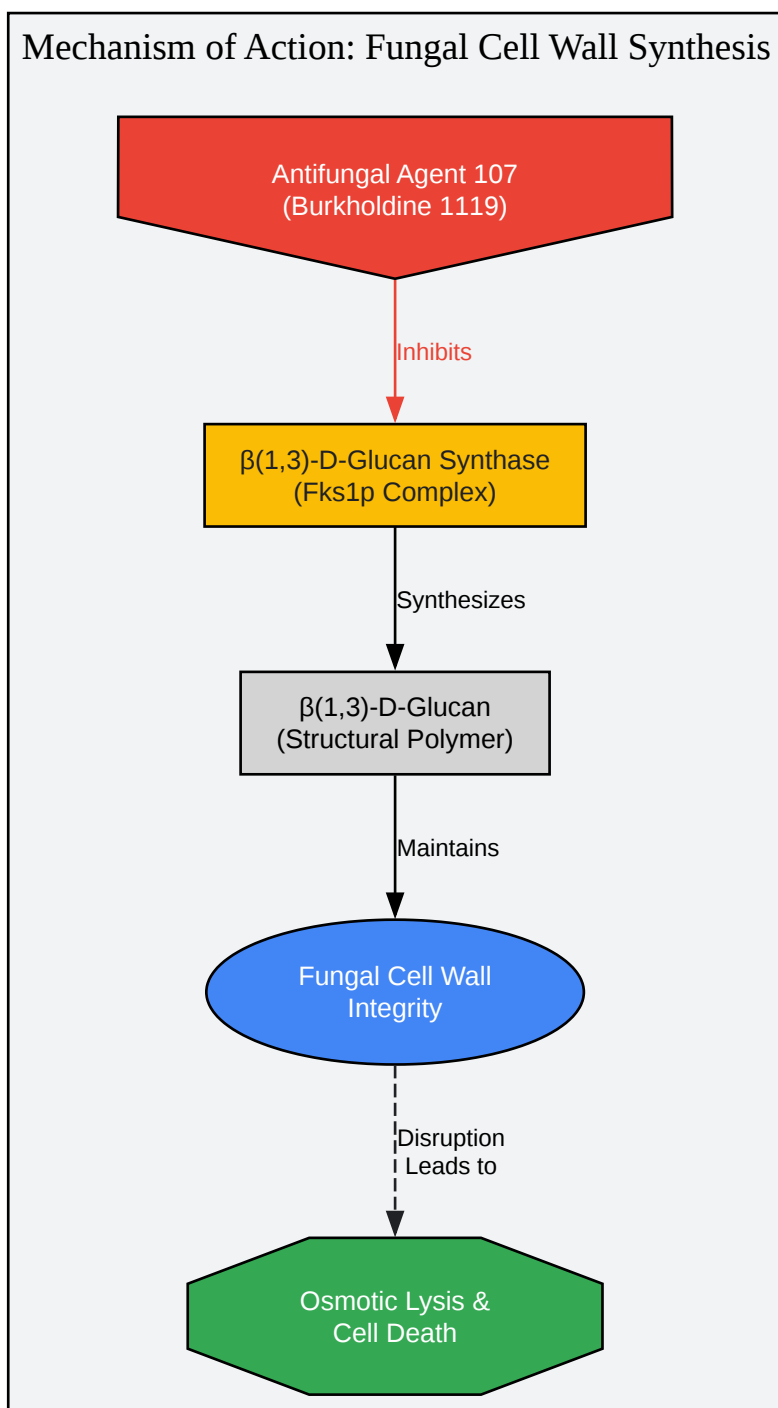
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Sterile workflow from reconstitution to experimental use of **Antifungal Agent 107**.

Hypothesized Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Hypothesized inhibition of the β -glucan synthesis pathway by **Antifungal Agent 107**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Burkholdines from Burkholderia ambifaria: antifungal agents and possible virulence factors [pubmed.ncbi.nlm.nih.gov]
- 2. Drug discovery through the isolation of natural products from Burkholderia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Hydrophobicity and Antifungal Potentiation of Burkholdine Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Sterile Handling and Preparation of Antifungal Agent 107 (Burkholdine 1119)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559843#antifungal-agent-107-sterile-handling-and-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com